

Unveiling the Chemical Landscape of C15H13NO2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Carbazol-9-yl-propionic acid

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An In-depth Exploration of 3-Oxo-3-phenylpropionanilide and N-(4-benzoylphenyl)acetamide

The molecular formula C15H13NO2 encompasses a fascinating landscape of chemical entities with diverse properties and potential biological activities. This technical guide provides a comprehensive overview of the core chemical information, synthesis methodologies, and biological significance of two prominent isomers: 3-Oxo-3-phenylpropionanilide (also known as 2-Benzoylacetanilide) and N-(4-benzoylphenyl)acetamide. This document is intended for researchers, scientists, and professionals in drug development, offering a structured compilation of quantitative data, detailed experimental protocols, and visual representations of key chemical and biological processes.

Core Chemical Information and Physicochemical Properties

The two primary isomers of C15H13NO2, 3-Oxo-3-phenylpropionanilide and N-(4-benzoylphenyl)acetamide, exhibit distinct structural features that dictate their chemical behavior and potential applications.

3-Oxo-3-phenylpropionanilide is characterized by a β -ketoamide functional group, where a benzoyl group is attached to a propanamide backbone which is further substituted with a phenyl group on the amide nitrogen. In contrast, N-(4-benzoylphenyl)acetamide features an acetamide group attached to a 4-aminobenzophenone scaffold.

A summary of their key physicochemical properties is presented in Table 1.

Property	3-Oxo-3-phenylpropionanilide (2-Benzoylacetanilide)	N-(4-benzoylphenyl)acetamide
Molecular Weight	239.27 g/mol	239.27 g/mol [1]
CAS Number	959-66-0	4834-61-1 [1]
Appearance	White to off-white crystalline powder	Not specified
Melting Point	106-108 °C	Not specified
Boiling Point	473.6 °C (predicted)	Not specified
SMILES	<chem>C1=CC=C(C=C1)C(=O)CC(=O)NC2=CC=CC=C2</chem>	<chem>CC(=O)NC1=CC=C(C=C1)C(=O)C2=CC=CC=C2</chem>
InChI Key	XRZDIHADHZSFBB-UHFFFAOYSA-N	Not specified

Synthesis and Experimental Protocols

The synthesis of these isomers and their derivatives involves established organic chemistry reactions. Below are detailed experimental protocols for their preparation.

Synthesis of 3-Oxo-3-phenylpropionanilide (2-Benzoylacetanilide) via Claisen Condensation

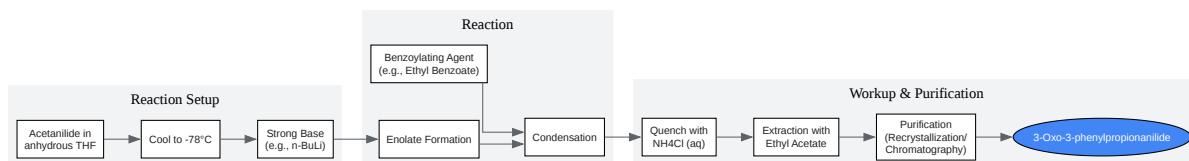
The synthesis of β -keto amides like 2-Benzoylacetanilide can be achieved through a Claisen condensation reaction between an ester and an acetanilide.[\[2\]](#)[\[3\]](#)[\[4\]](#) This reaction involves the formation of an enolate from the acetanilide, which then acts as a nucleophile, attacking the carbonyl group of the ester.

Experimental Protocol:

- Preparation of Acetanilide Enolate: In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve acetanilide in a suitable

anhydrous solvent such as tetrahydrofuran (THF). Cool the solution to -78 °C using a dry ice/acetone bath.

- **Deprotonation:** Slowly add a strong base, such as n-butyllithium (n-BuLi) or lithium diisopropylamide (LDA), to the cooled solution. The reaction mixture will typically change color, indicating the formation of the enolate.
- **Condensation:** To the enolate solution, add a solution of a benzoylating agent, such as ethyl benzoate, in anhydrous THF dropwise while maintaining the low temperature.
- **Quenching and Workup:** After the addition is complete, allow the reaction to stir for a specified time before quenching with a saturated aqueous solution of ammonium chloride.
- **Extraction and Purification:** Extract the aqueous layer with an organic solvent like ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography.



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Workflow for the synthesis of 3-Oxo-3-phenylpropionanilide.

Synthesis of N-(4-benzoylphenyl)acetamide

The synthesis of N-(4-benzoylphenyl)acetamide can be achieved by the acylation of 4-aminobenzophenone. A representative protocol for a similar transformation is the synthesis of N-(4-benzoylphenyl)-2-bromoacetamide.[5]

Experimental Protocol:

- Reactant Preparation: In a round-bottom flask, dissolve 4-aminobenzophenone in a suitable solvent such as dichloromethane (CH₂Cl₂).
- Acylation: Cool the solution to 0 °C in an ice bath. Add a solution of acetyl chloride or acetic anhydride and a base, such as pyridine, in CH₂Cl₂ dropwise to the cooled solution.
- Reaction Monitoring: Stir the reaction mixture at room temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: Upon completion, dilute the reaction mixture with CH₂Cl₂ and wash it multiple times with water to remove any pyridinium salts.
- Purification: Dry the organic phase over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure. The crude product can be further purified by recrystallization.

Biological Activities and Potential Applications

Derivatives of both 3-Oxo-3-phenylpropionanilide and N-(4-benzoylphenyl)acetamide have shown a range of biological activities, suggesting their potential as scaffolds for drug discovery.

Antimicrobial and Antifungal Potential

While direct evidence for the antimicrobial activity of 3-Oxo-3-phenylpropionanilide is limited, related compounds have demonstrated promising results. For instance, silver(I) complexes of ligands based on 3-oxo-3-phenyl-2-(2-phenylhydrazone)propanal have shown significant antimicrobial efficacy against both Gram-positive and Gram-negative bacteria, as well as fungi.
[\[6\]](#) Derivatives of 3-hydroxy-2-methylene-3-phenylpropionic acid have also displayed potent antibacterial and antifungal activities.
[\[7\]](#) These findings suggest that the β-dicarbonyl moiety present in 2-Benzoylacetanilide could be a key pharmacophore for antimicrobial activity.

Anticancer and Cytotoxic Activities

Phenylacetamide derivatives have been extensively studied for their potential as anticancer agents.
[\[8\]](#) Several studies have reported that these compounds can induce apoptosis (programmed cell death) in various cancer cell lines.
[\[9\]](#)
[\[10\]](#) For example, certain 2-(4-

Fluorophenyl)-N-phenylacetamide derivatives have shown cytotoxic activity against prostate (PC3) and breast (MCF-7) cancer cell lines.^[8] Similarly, N-[4-(2-methylthiazol-4-yl)phenyl]acetamide derivatives have demonstrated significant anticancer activity and the ability to induce apoptosis in tumor cells.^{[11][12]}

Enzyme Inhibition

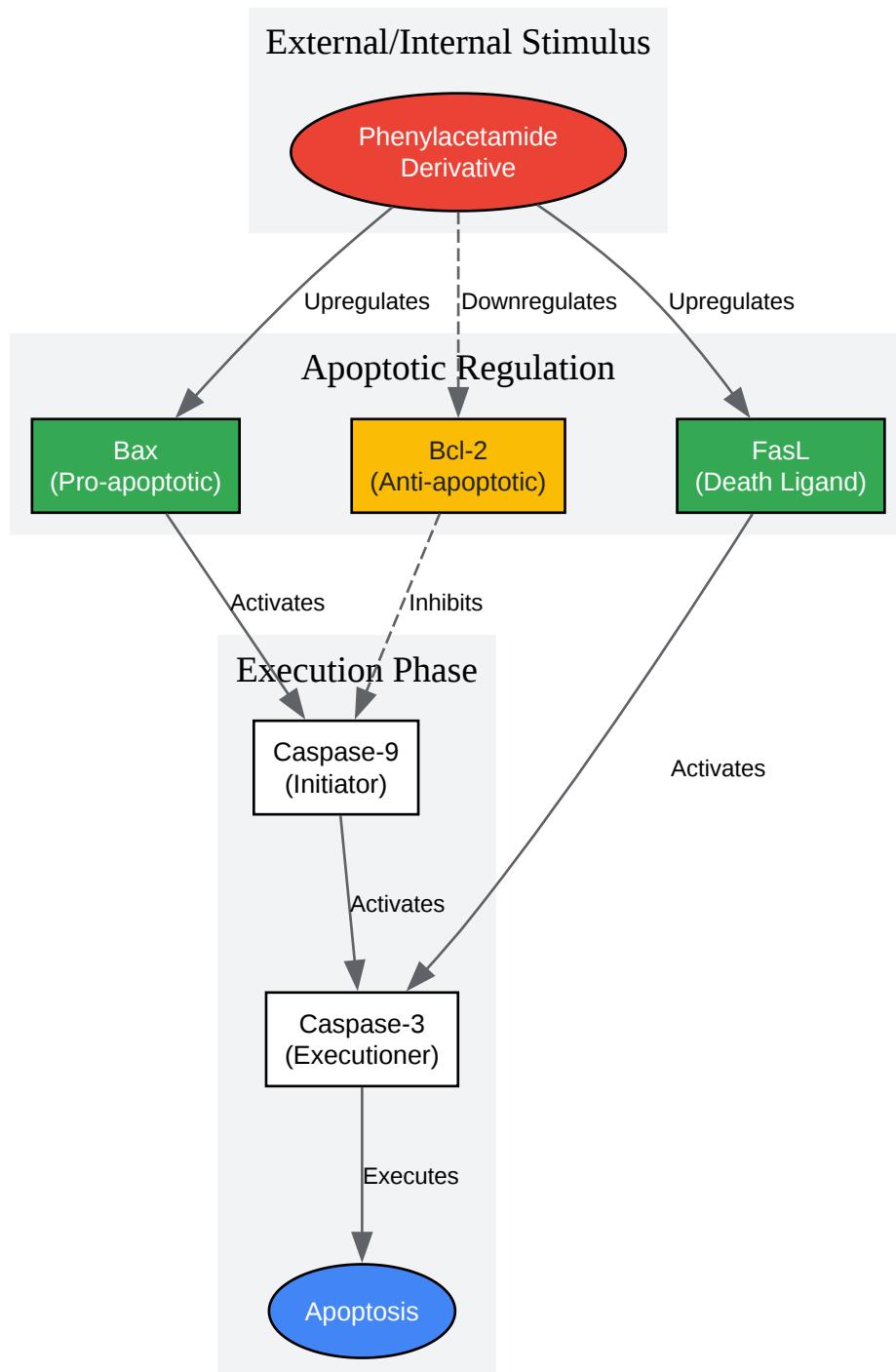
Derivatives of acetamide have also been investigated as inhibitors of various enzymes implicated in disease. For instance, some N-arylacetamides have been synthesized and evaluated as α -glucosidase inhibitors, which are relevant for the management of diabetes.^[13] Additionally, certain acetamide derivatives have shown selective inhibitory activity against carbonic anhydrase II, an enzyme involved in various physiological processes, and have demonstrated neuroprotective effects.^[14]

Mechanism of Action and Signaling Pathways

Understanding the molecular mechanisms underlying the biological activities of these compounds is crucial for their development as therapeutic agents.

Induction of Apoptosis by Phenylacetamide Derivatives

A common mechanism of action for the anticancer activity of phenylacetamide derivatives is the induction of apoptosis. This process is tightly regulated by a complex network of signaling proteins. Phenylacetamide derivatives have been shown to modulate the expression of key apoptotic regulators.^[10]



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Proposed apoptotic signaling pathway induced by phenylacetamide derivatives.

As depicted in the diagram, these compounds can upregulate the expression of pro-apoptotic proteins like Bax and the death ligand FasL. This, in turn, can activate the caspase cascade,

including initiator caspases (e.g., Caspase-9) and executioner caspases (e.g., Caspase-3), ultimately leading to the dismantling of the cell.

Conclusion

The molecular formula C15H13NO2 represents a class of compounds with significant potential in medicinal chemistry and materials science. The isomers 3-Oxo-3-phenylpropionanilide and N-(4-benzoylphenyl)acetamide, along with their derivatives, have demonstrated a range of biological activities, including antimicrobial, anticancer, and enzyme inhibitory properties. The synthetic accessibility of these scaffolds allows for extensive structure-activity relationship studies to optimize their therapeutic potential. Further research into the specific molecular targets and signaling pathways of these compounds will be crucial for their future development as novel therapeutic agents. This guide provides a foundational resource for researchers to explore and expand upon the promising chemical and biological landscape of C15H13NO2.

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